

Technical Guide: (R)-(+)-Limonene — Structural Integrity, Biosynthesis, and Pharmacological Applications

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Compound of Interest

Compound Name: (R)-(+)-Limonene

CAS No.: 68647-72-3

Cat. No.: B7781404

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Executive Summary

(R)-(+)-Limonene (p-mentha-1,8-diene) is not merely a solvent or fragrance; it is a chiral scaffold with significant translational potential in oncology and metabolic therapeutics. Unlike its enantiomer (S)-(-)-limonene, the (R)-isomer exhibits distinct interaction profiles with cytochrome P450 enzymes and adenosine receptors. This guide provides a rigorous technical analysis of its absolute configuration, biosynthetic origins, and validation protocols, designed for scientists requiring actionable data for drug development and quality control.

Part 1: Structural Fundamentals & Stereochemistry

Absolute Configuration and CIP Priority

The biological activity of limonene is strictly governed by its stereochemistry at the C4 position. The (R)-enantiomer is defined by the Cahn-Ingold-Prelog (CIP) priority rules.^{[1][2]}

- IUPAC Name: (4R)-1-methyl-4-(prop-1-en-2-yl)cyclohex-1-ene

- Chiral Center: Carbon 4 (C4)

- Optical Rotation:

(Neat)

Mechanistic Assignment of Configuration: To assign the (R) configuration, we analyze the four substituents attached to C4 based on atomic number and connectivity:

- Priority 1 (Isopropenyl Group): The external carbon is bonded to a double bond. In CIP rules, a double bond to carbon counts as two bonds to carbon.

- Priority 2 (Ring C3

C2

C1): Moving toward the endocyclic double bond. C1 is substituted with a methyl group.^{[3][4]}

- Priority 3 (Ring C5

C6): This path leads to saturated methylenes with lower connectivity priority than Path 2.

- Priority 4 (Hydrogen): Lowest priority, oriented away from the viewer.

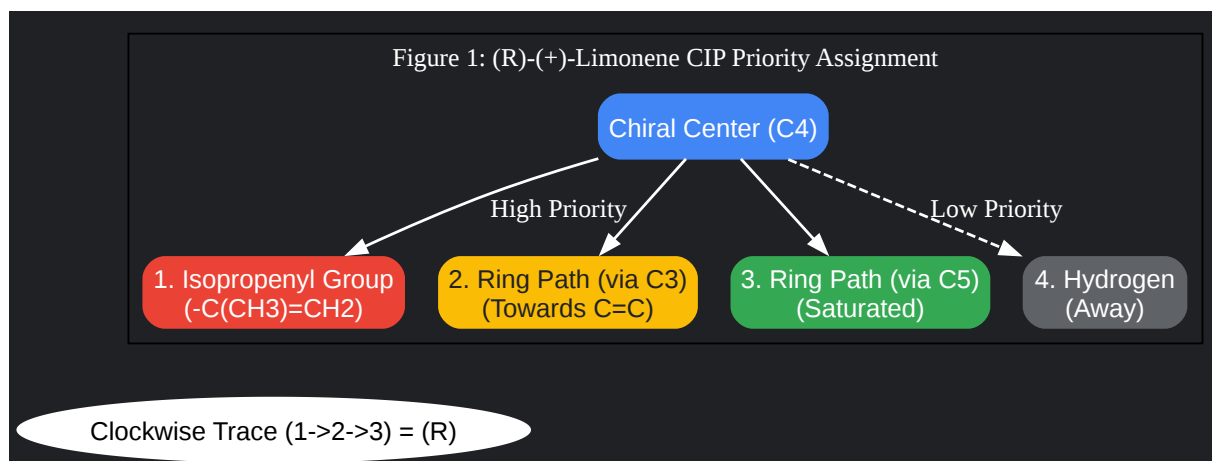
Tracing the arc from Priority 1

2

3 yields a clockwise direction, designating the (R) configuration.^{[1][2]}

Visualization of Stereochemistry

The following diagram illustrates the structural connectivity and priority assignment.



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Caption: CIP priority assignment for C4 chiral center. Path 1 (Isopropenyl) > Path 2 (Endocyclic alkene) > Path 3 (Alkane).

Part 2: Biosynthetic Origins & Biomimetic Logic

Understanding the biosynthesis is crucial for bio-engineering strains (e.g., *E. coli* or *S. cerevisiae*) for pharmaceutical-grade production.

The Mevalonate/MEP Pathway

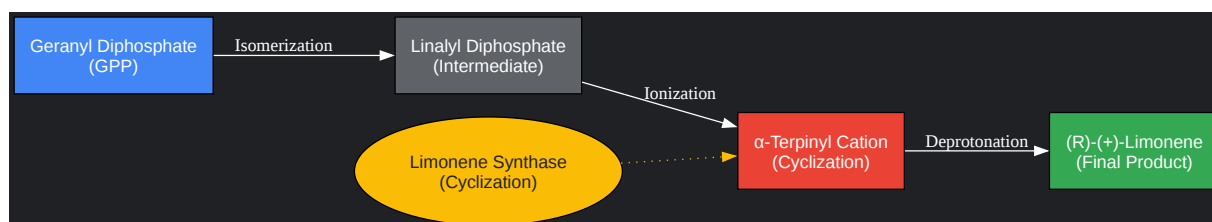
In *Citrus sinensis* and engineered microbes, (R)-limonene is derived from Geranyl Diphosphate (GPP).[5] The critical enzyme is (R)-Limonene Synthase (LS).

Mechanism:

- Ionization: GPP loses the diphosphate group (OPP), forming a geranyl cation.
- Isomerization: The trans-cation isomerizes to the cis-neryl cation (Linalyl diphosphate intermediate).
- Cyclization: Attack of the double bond forms the

-terpinyl cation.

- Deprotonation: Stereoselective removal of a proton yields (R)-limonene.



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Caption: Enzymatic conversion of GPP to (R)-limonene via the α -terpinyl cation intermediate.

Part 3: Analytical Characterization & Quality Control

For drug development, Enantiomeric Excess (ee) must be >99%. Standard C18 HPLC columns cannot separate limonene enantiomers.

Protocol: Chiral Gas Chromatography (GC)

Principle: Separation relies on the formation of inclusion complexes between the limonene enantiomers and a cyclodextrin-based stationary phase.

Methodology:

- Column: Fused silica capillary column coated with
 - cyclodextrin derivatives (e.g., 2,3-di-O-acetyl-6-O-tert-butyldimethylsilyl-
 - cyclodextrin).
- Mechanism: (R)-limonene and (S)-limonene have different binding constants () with the chiral cavity of the cyclodextrin.

- Carrier Gas: Helium or Hydrogen (constant flow).
- Detection: FID (Flame Ionization Detector) or MS (Mass Spectrometry).

Separation Logic: The (S)-enantiomer typically elutes before the (R)-enantiomer on

-cyclodextrin phases due to a tighter inclusion complex formed by the (R)-isomer, resulting in longer retention time.

Parameter	Specification
Column Type	Cyclodex-B or Rt-
	DEXsa
Dimensions	30m x 0.25mm ID x 0.25µm film
Oven Program	60°C (1 min)
	2°C/min
	120°C
Resolution ()	Target > 1.5 (Baseline separation)

Part 4: Pharmacological Profile & Drug Development

(R)-limonene is a prodrug. Its therapeutic efficacy in oncology (specifically glioblastoma and breast cancer) is largely driven by its metabolites.

Metabolic Activation (CYP450)

Upon oral administration, (R)-limonene is rapidly metabolized by liver enzymes CYP2C9 and CYP2C19.

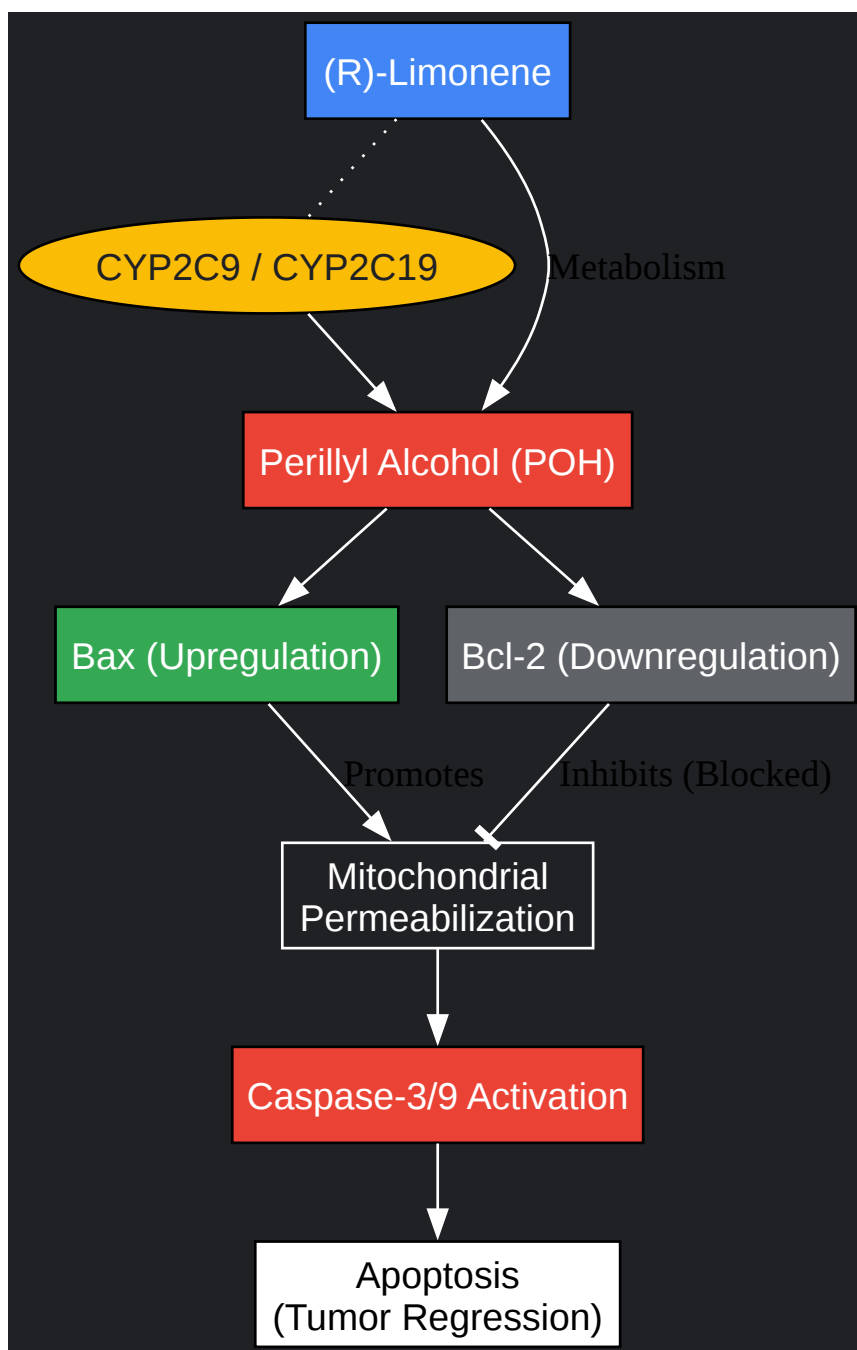
- Primary Metabolite: Perillyl Alcohol (POH).
- Secondary Metabolite: Perillic Acid.

- Downstream Effect: POH is more potent than limonene in inhibiting farnesyl transferase (preventing Ras oncogene activation).

Mechanism of Action: Apoptosis Induction

(R)-limonene and POH induce apoptosis via the mitochondrial pathway:

- Upregulation of Bax: Pro-apoptotic protein increases.
- Downregulation of Bcl-2: Anti-apoptotic protein decreases.
- Mitochondrial Permeabilization: Release of Cytochrome C.
- Caspase Cascade: Activation of Caspase-9 and Caspase-3 leading to cell death.



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Caption: Pharmacological pathway from metabolic activation to apoptosis induction in cancer cells.

Physical Properties Table (Reference)

Property	Value	Notes
CAS Number	5989-27-5	Specific for (R)-(+)- isomer
Molecular Weight	136.23 g/mol	Monoterpene
Boiling Point	176°C	@ 760 mmHg
Density	0.841 g/mL	@ 25°C
Solubility	Lipophilic	Soluble in EtOH, DMSO; Insoluble in Water
Stability	Oxidation-prone	Forms epoxides upon air exposure

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